

Technical Guide & SDS Analysis: 4'-Methoxy-2-(piperazin-1-yl)acetophenone

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Compound of Interest

Compound Name:	1-(4-methoxyphenyl)-2-(piperazin-1-yl)ethan-1-one
CAS No.:	438487-09-3
Cat. No.:	B362398

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PART 1: EXECUTIVE SUMMARY & CHEMICAL IDENTITY

4'-methoxy-2-(piperazin-1-yl)acetophenone is a bioactive organic intermediate characterized by an acetophenone core substituted with a methoxy group at the para position and a piperazine ring at the

-carbon. It belongs to the class of

-amino ketones, which are critical pharmacophores in the development of CNS-active agents (e.g., serotonin modulators) and antifungal therapeutics.

Chemical Identity Table[1]

Property	Specification
Chemical Name	4'-Methoxy-2-(piperazin-1-yl)acetophenone
IUPAC Name	1-(4-methoxyphenyl)-2-(piperazin-1-yl)ethan-1-one
Molecular Formula	
Molecular Weight	234.30 g/mol
CAS Number	Not widely listed (Research Chemical); Analogous to 2632-13-5 (Precursor)
Physical State	Solid (Crystalline powder, likely off-white to pale yellow)
Solubility	Soluble in DMSO, Methanol, DCM; Poorly soluble in water
pKa (Predicted)	~8.5 (Piperazine secondary amine), ~14 (Ketone -proton)

PART 2: SYNTHESIS & PRODUCTION WORKFLOW

The primary synthesis route involves the nucleophilic substitution of an

-halo ketone with piperazine. This reaction is highly exothermic and requires strict temperature control to prevent polymerization or bis-alkylation.

Synthesis Protocol (Standardized)

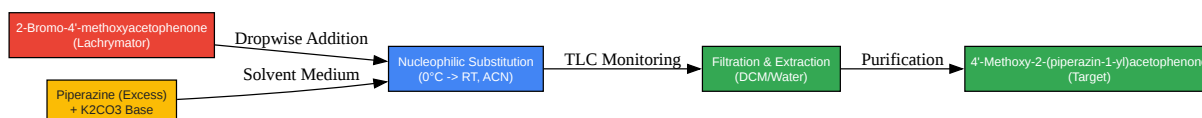
Reaction:

Step-by-Step Methodology:

- Preparation: Dissolve Piperazine (3.0 eq) and Potassium Carbonate (, 2.0 eq) in anhydrous Acetonitrile (ACN) under nitrogen atmosphere.

- Rationale: Excess piperazine prevents the formation of the bis-alkylated byproduct (where one piperazine attacks two ketone molecules).
- Addition: Cool the solution to 0°C. Add 2-Bromo-4'-methoxyacetophenone (1.0 eq) dropwise over 30 minutes.
 - Safety Note: The bromo-ketone precursor is a potent lachrymator (tear gas agent). Perform exclusively in a fume hood.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (DCM:MeOH 9:1).
- Workup: Filter off inorganic salts. Concentrate the filtrate in vacuo. Redissolve in DCM and wash with water to remove excess piperazine.
- Purification: Recrystallize from Ethanol/Ether or purify via flash column chromatography (Silica gel).

Synthesis Workflow Diagram



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Figure 1: Synthesis pathway highlighting the critical lachrymator handling step.

PART 3: HAZARD IDENTIFICATION (GHS)

As a research chemical, the specific toxicological data is often derived from Structure-Activity Relationships (SAR). The compound combines the irritant properties of ketones with the sensitizing potential of piperazines.

GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1] [2][3]
Serious Eye Damage	Cat 2A	H319: Causes serious eye irritation.[1][2][3]
Skin Sensitization	Cat 1	H317: May cause an allergic skin reaction.
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[3]

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][5]
Remove contact lenses if present and easy to do.[1][5] Continue rinsing.[4][5]
- P342+P311: If experiencing respiratory symptoms: Call a POISON CENTER or
doctor/physician.

PART 4: SAFE HANDLING & STORAGE PROTOCOLS

Engineering Controls

- Ventilation: Process exclusively within a certified chemical fume hood operating at a face velocity of >100 fpm.
- Containment: Use secondary containment trays for all liquid handling to capture potential spills of the lachrymatory precursor or the basic product solution.

Personal Protective Equipment (PPE)

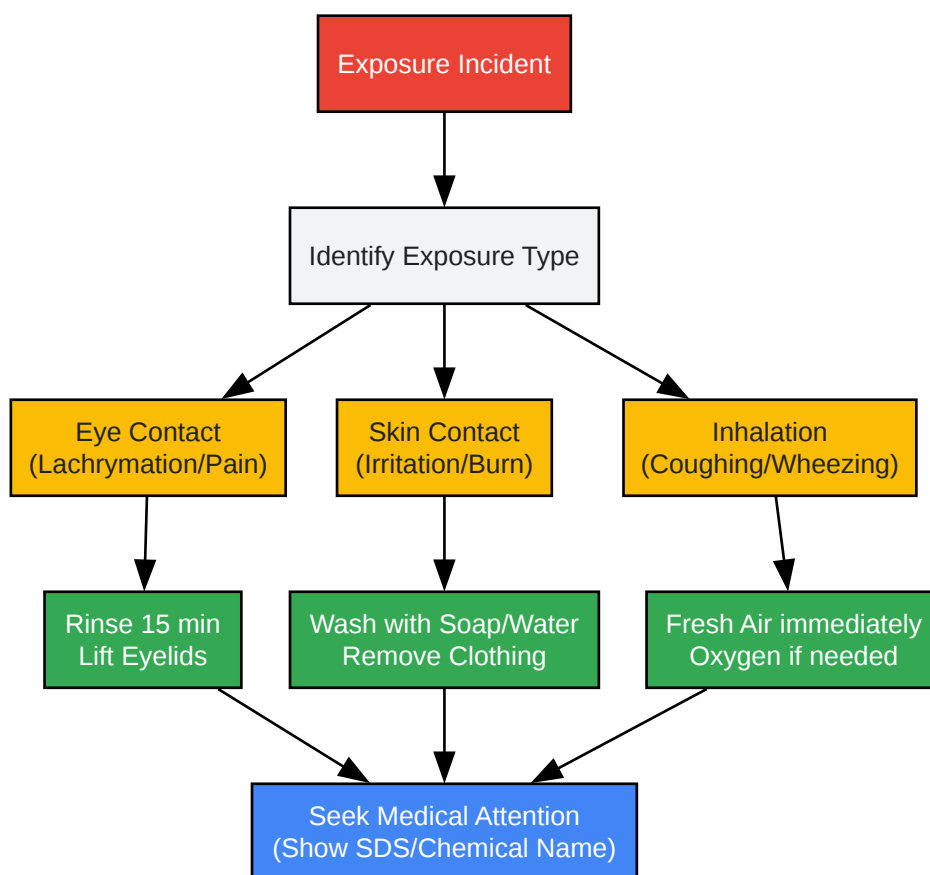
- Respiratory: If dust formation is possible (e.g., during weighing of the solid product), use a NIOSH-approved N95 or P100 particulate respirator.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm) are standard. For prolonged exposure to the precursor (2-bromo-4'-methoxyacetophenone), double-gloving or Silver Shield® laminates are recommended due to its high permeation potential.
- Ocular: Chemical splash goggles. Face shield recommended during the initial addition step of synthesis.

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Hygroscopic and air-sensitive (amine oxidation). Store under inert gas (Argon or Nitrogen).
- Incompatibilities: Strong oxidizing agents, acid chlorides, anhydrides.

PART 5: EMERGENCY RESPONSE PROCEDURES

Emergency Action Workflow



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Figure 2: Immediate response logic for exposure incidents.

Specific First Aid Measures

- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes.[1] The precursor is a lachrymator; delayed treatment can cause corneal damage.
- Skin Contact: Wash with soap and water.[1][2][3][4] If the precursor was involved, monitor for delayed burns or sensitization.
- Inhalation: Move to fresh air. If breathing is difficult, trained personnel should administer oxygen.

PART 6: ANALYTICAL VALIDATION

To verify the identity and purity of the synthesized compound, the following analytical parameters should be met.

Expected NMR Signals (Proton)

- Aromatic Protons: Two doublets in the 7.0–8.0 ppm range (characteristic of para-substitution).
- Methoxy Group: Singlet at ~3.8 ppm ().
- -Methylene: Singlet at ~3.7–3.9 ppm (,).
- Piperazine Ring: Two multiplets at ~2.5–3.0 ppm ().

Mass Spectrometry (ESI-MS)

- Target Ion:
- Calculated m/z: 235.14[6]
- Fragmentation: Loss of the methoxy-benzoyl group may be observed.

PART 7: REFERENCES

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2632-13-5, 2-Bromo-4'-methoxyacetophenone. Retrieved from [[Link](#)]
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